

Vegfr-2-IN-6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Vegfr-2-IN-6

Cat. No.: B8139558

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **Vegfr-2-IN-6**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). This document is intended to serve as a valuable resource for researchers and professionals involved in oncology, angiogenesis research, and drug discovery.

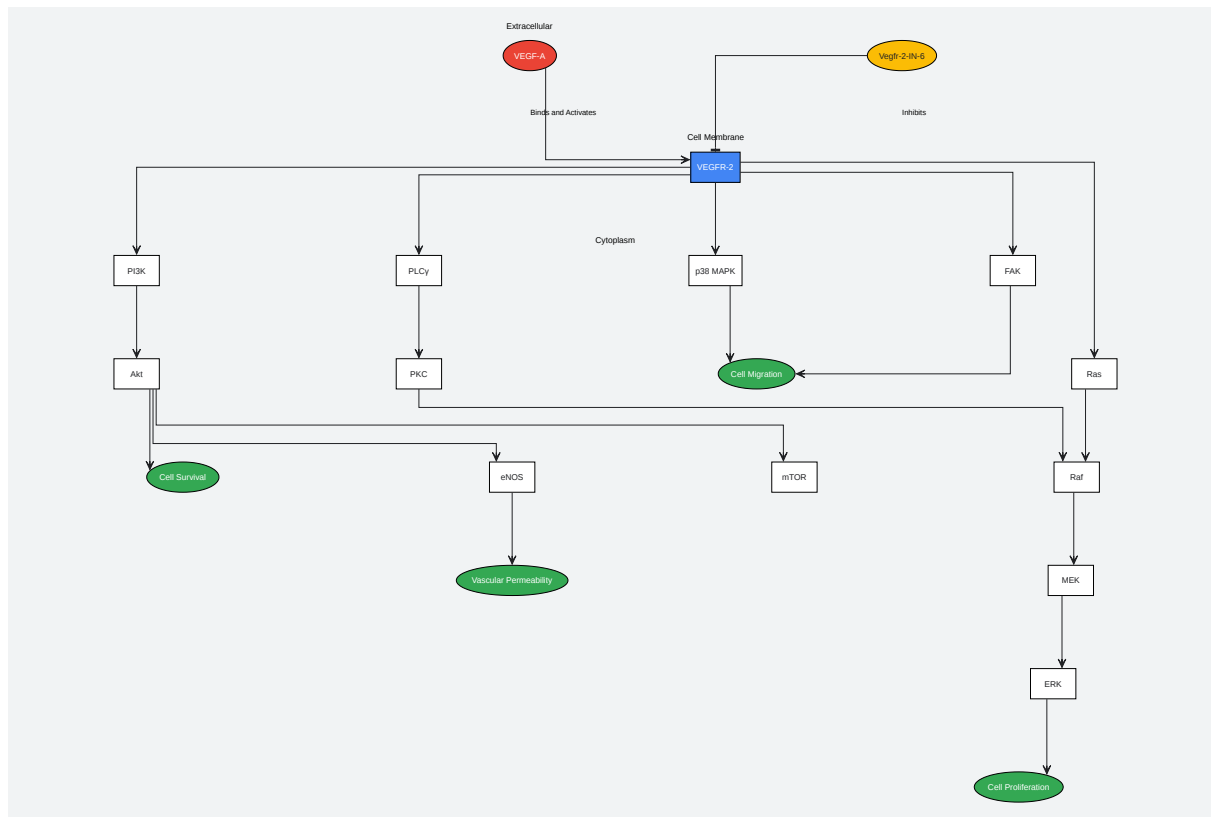
Chemical Structure and Physicochemical Properties

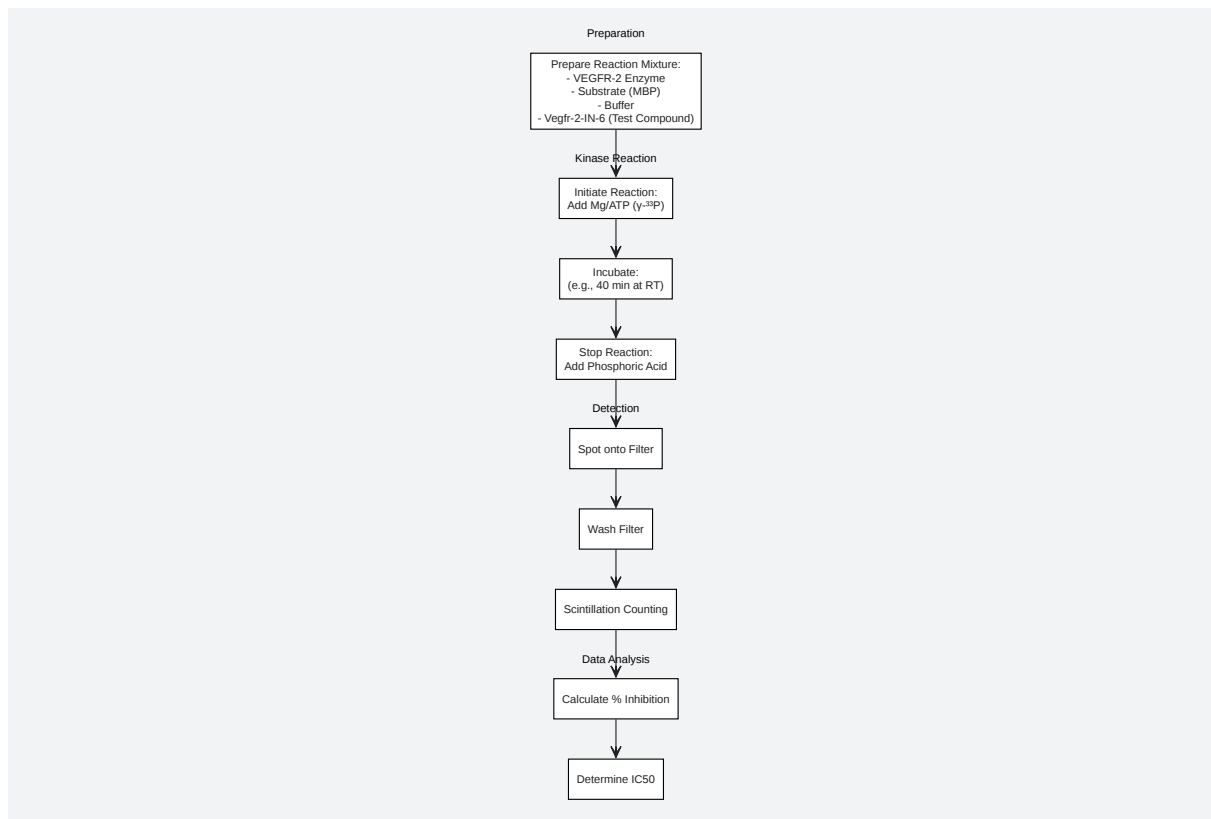
Vegfr-2-IN-6, also identified as "example 64" in patent WO 02/059110, is a pyrimidineamine derivative with the following molecular formula and weight.^{[1][2][3]} While a specific IC₅₀ value for **Vegfr-2-IN-6** is not publicly available in the reviewed literature, it is described as a potent inhibitor of VEGFR-2.^[4]

Table 1: Physicochemical Properties of **Vegfr-2-IN-6**

Property	Value	Source
Molecular Formula	C20H21N7O2S	[1] [2]
Molecular Weight	423.49 g/mol	[1] [2]
CAS Number	444731-47-9	[1]
SMILES String	<chem>CN(c1ccc2c(C)n[nH]c2c1)c1ccnc(Nc2ccc(C)c(c2)S(N)(=O)=O)n1</chem>	[1]
Solubility	Soluble in DMSO	[1]
IUPAC Name	2-methyl-5-({4-[methyl(3-methyl-1H-indazol-6-yl)amino]-2-pyrimidinyl}amino)benzenesulfonamide	[5]

Chemical Structure (2D)





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References

- 1. US9040543B2 - Compositions and methods for inhibition of the JAK pathway - Google Patents [patents.google.com]
- 2. AU2002246723B2 - Pyrimidineamines as angiogenesis modulators - Google Patents [patents.google.com]
- 3. WO2011140343A1 - Pharmaceutical compositions and methods of making same - Google Patents [patents.google.com]

- 4. bpsbioscience.com [bpsbioscience.com]
- 5. indigobiosciences.com [indigobiosciences.com]
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